

In-Depth Technical Guide: Cerium(III) Trifluoromethanesulfonate (CAS 76089-77-5)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Cerium(III) Trifluoromethanesulfonate
Cat. No.:	B1301946

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Introduction

Cerium(III) trifluoromethanesulfonate, often abbreviated as $\text{Ce}(\text{OTf})_3$, is a non-hygroscopic, water-tolerant Lewis acid catalyst that has garnered significant attention in the field of organic synthesis. Its unique properties, including high catalytic activity, stability, and ease of handling, make it a valuable tool for a wide range of chemical transformations. This technical guide provides a comprehensive overview of the properties, structure, and applications of **Cerium(III) trifluoromethanesulfonate**, with a focus on its utility in research and development.

Chemical Identity and Structure

Cerium(III) trifluoromethanesulfonate is an inorganic compound with the CAS Registry Number 76089-77-5. It consists of a central cerium(III) ion (Ce^{3+}) coordinated to three trifluoromethanesulfonate (triflate, OTf^-) anions. The triflate anion is an excellent leaving group, which contributes to the compound's strong Lewis acidity.

Structure:

The chemical structure of **Cerium(III) trifluoromethanesulfonate** can be represented as:

Molecular Formula: $\text{C}_3\text{CeF}_9\text{O}_9\text{S}_3$ ^[1]

Molecular Weight: 587.33 g/mol [\[2\]](#)

Synonyms: Cerium(III) triflate, Trifluoromethanesulfonic acid cerium(III) salt[\[3\]](#)

Physicochemical Properties

A summary of the key physicochemical properties of **Cerium(III) trifluoromethanesulfonate** is presented in the table below for easy reference.

Property	Value	Reference
Appearance	White to off-white crystalline powder	[1]
Melting Point	>300 °C	[4]
Density	1.7 g/cm ³	[4]
Solubility	Soluble in water and polar organic solvents.	[1] [4]

Synthesis and Experimental Protocols

While detailed, step-by-step synthesis protocols are not extensively documented in readily available literature, a common preparative method involves the reaction of a cerium(III) salt, such as cerium(III) chloride, with trifluoromethanesulfonic acid in an aqueous solution.[\[5\]](#)

Conceptual Experimental Protocol for Synthesis:

A generalized procedure for the synthesis of **Cerium(III) trifluoromethanesulfonate** is outlined below. Note: This is a conceptual protocol and should be optimized and performed by qualified personnel in a laboratory setting.

Caption: Conceptual workflow for the synthesis of **Cerium(III) Trifluoromethanesulfonate**.

Methodology:

- Dissolution: Dissolve a stoichiometric amount of cerium(III) chloride in deionized water.

- Reaction: Slowly add a stoichiometric equivalent of trifluoromethanesulfonic acid to the cerium(III) chloride solution while stirring. The reaction is typically carried out at room temperature.
- Precipitation: The product, **Cerium(III) trifluoromethanesulfonate**, will precipitate out of the solution.
- Isolation: The precipitate is collected by filtration.
- Purification: The collected solid is washed with cold deionized water to remove any unreacted starting materials and byproducts.
- Drying: The purified product is dried under vacuum to yield the final white to off-white powder.

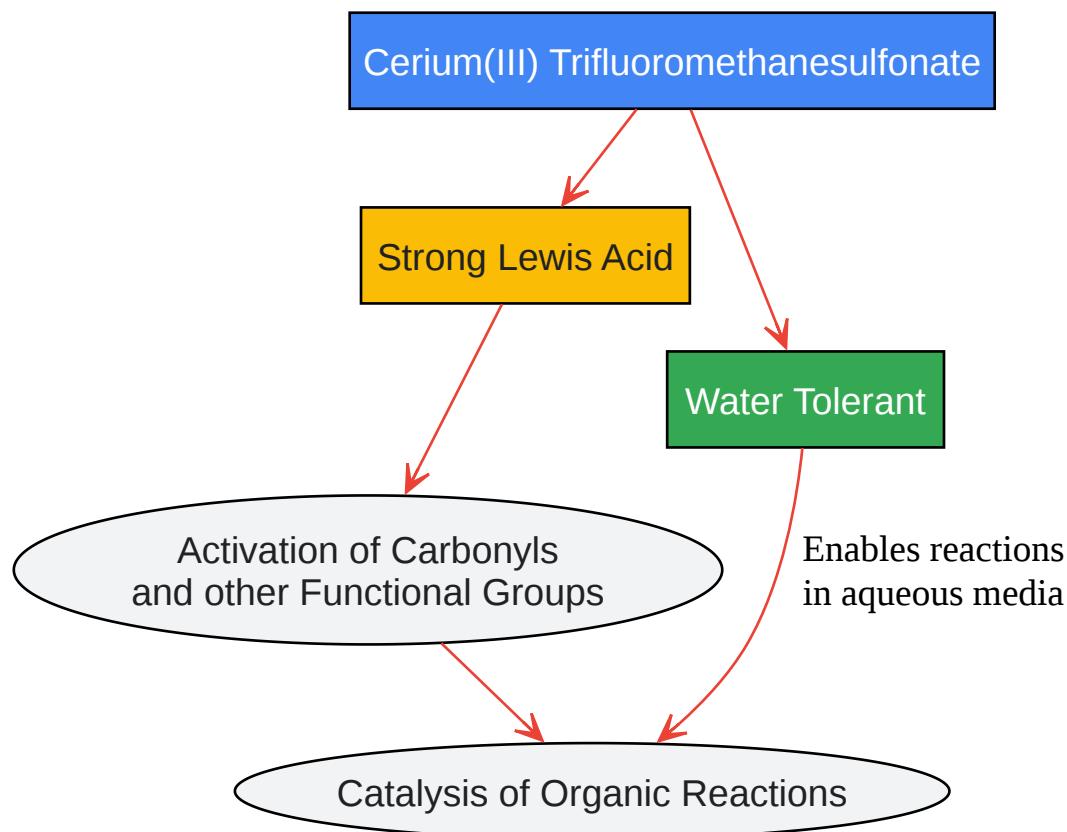
Applications in Organic Synthesis

The primary application of **Cerium(III) trifluoromethanesulfonate** is as a Lewis acid catalyst in a variety of organic transformations. Its water tolerance allows for its use in aqueous media, aligning with the principles of green chemistry.

Key Reactions Catalyzed by **Cerium(III) Trifluoromethanesulfonate**:

- Friedel-Crafts Acylations and Alkylations: It effectively catalyzes the acylation and alkylation of aromatic compounds.^[6]
- Protection and Deprotection of Functional Groups: It is used for the protection of alcohols and the deprotection of acetals and ketals under mild conditions.^[6]
- Cycloaddition Reactions: It catalyzes cycloaddition reactions, such as the synthesis of naphtho[2,3-d]^[7]^[8]^[9]triazole-4,9-dione derivatives.^[6]
- Esterification and Transesterification: It serves as an efficient catalyst for the formation of esters.
- Michael Additions: It facilitates the conjugate addition of nucleophiles to α,β -unsaturated carbonyl compounds.

Logical Relationship of Catalytic Activity:



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Caption: Logical diagram illustrating the basis of **Cerium(III) Trifluoromethanesulfonate**'s catalytic activity.

Biological Properties and Toxicology

Currently, there is a significant lack of publicly available data on the specific biological activities, signaling pathways, and detailed toxicological profile of **Cerium(III) trifluoromethanesulfonate**. The Safety Data Sheet (SDS) indicates that the compound may cause skin and eye irritation.^[10] General toxicological data for cerium compounds suggest moderate toxicity. Given its application as a catalyst, direct human exposure is expected to be limited to occupational settings where appropriate safety precautions should be implemented. Further research is required to fully elucidate its biological and toxicological properties.

Spectral Data

Detailed and specific spectral data (NMR, IR, UV-Vis) for pure **Cerium(III) trifluoromethanesulfonate** are not widely reported in the searched literature. An FTIR spectrum of a Ce(III)-complex with black tea extract has been mentioned, but this is not representative of the pure compound.[11] Researchers requiring detailed spectral characterization would need to perform these analyses in-house.

Conclusion

Cerium(III) trifluoromethanesulfonate is a versatile and robust Lewis acid catalyst with significant potential in organic synthesis. Its stability, ease of handling, and water tolerance make it an attractive alternative to traditional Lewis acids. While its applications in catalysis are well-documented, a comprehensive understanding of its biological properties and detailed spectral characteristics requires further investigation. This guide provides a foundational understanding for researchers and professionals working with this compound, highlighting its key features and areas for future exploration.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Cerium(III) Trifluoromethanesulfonate (CAS 76089-77-5)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1301946#cas-number-76089-77-5-properties-and-structure]

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